

A Comprehensive Technical Guide to the Safe Handling of 4-Methoxyphenyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Methoxyphenyl isothiocyanate

Cat. No.: B1222635

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and handling precautions for **4-Methoxyphenyl isothiocyanate** (CAS No. 2284-20-0). The following sections detail the toxicological properties, necessary personal protective equipment, emergency procedures, and proper storage and disposal methods to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

4-Methoxyphenyl isothiocyanate is a combustible liquid that is sensitive to moisture.^{[1][2]} It is crucial to handle this compound in a well-ventilated area and away from incompatible materials.

Property	Value	Reference(s)
Synonyms	4-isothiocyanatoanisole, p-methoxyphenyl isothiocyanate, Isothiocyanic Acid 4-Methoxyphenyl Ester	[3] [4]
CAS Number	2284-20-0	[1]
Molecular Formula	C ₈ H ₇ NOS	[2]
Molecular Weight	165.21 g/mol	[1]
Appearance	Colorless to slightly pale yellow-yellow, clear liquid or white to yellow powder/lump. May deposit white solids during storage.	[3] [5]
Physical State (at 20°C)	Liquid	[3]
Melting Point	18 °C	[1]
Boiling Point	281 °C	[1]
Density	1.18 - 1.196 g/mL at 25 °C	[1] [3]
Flash Point	109 °C (228.2 °F) - closed cup	[1]
Refractive Index	1.653 at 20 °C	[1]
UN Number	1760	[3] [6]

Hazard Identification and Toxicity

4-Methoxyphenyl isothiocyanate is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[\[3\]](#) It is also a lachrymator, meaning it can cause tearing.[\[2\]](#)

GHS Hazard Classification:

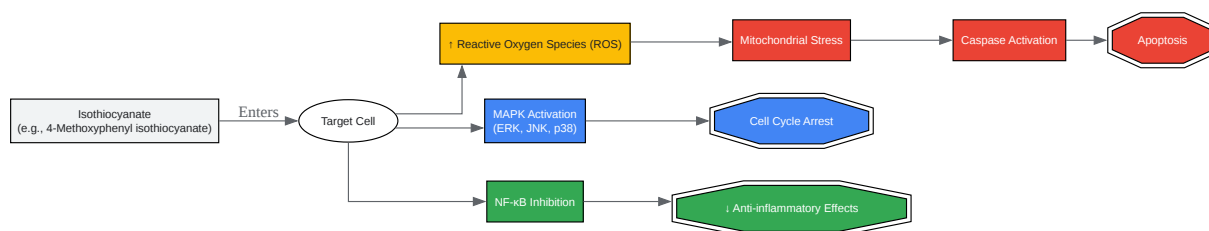
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage

Data sourced from multiple safety data sheets.[\[3\]](#)[\[5\]](#)

While specific quantitative toxicity data such as LD50 (median lethal dose) for **4-Methoxyphenyl isothiocyanate** is not readily available in the public domain, the GHS classifications indicate a significant hazard potential.

Mechanism of Toxicity: Isothiocyanate-Induced Cellular Pathways

Isothiocyanates, the chemical class to which **4-Methoxyphenyl isothiocyanate** belongs, are known to exert their biological effects through various cellular signaling pathways. This often involves the induction of apoptosis (programmed cell death) and cell cycle arrest, which are key mechanisms in their potential anticancer activities. The diagram below illustrates a generalized pathway for isothiocyanate-induced cytotoxicity.



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Caption: Generalized signaling pathways of isothiocyanate-induced cytotoxicity.

Personal Protective Equipment (PPE) and Engineering Controls

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][8]

Personal Protective Equipment:

PPE Type	Specifications	Reference(s)
Eye/Face Protection	Safety goggles and a face shield are required.	[3]
Hand Protection	Impervious gloves (e.g., nitrile rubber). Inspect gloves before use.	[3]
Skin and Body Protection	Impervious protective clothing, including a lab coat and protective boots if necessary.	[3]
Respiratory Protection	A half or full-facepiece respirator, self-contained breathing apparatus (SCBA), or supplied-air respirator may be necessary depending on the scale of work and ventilation. Use respirators approved under appropriate government standards.	[3]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor.	[2][3]
Skin Contact	Immediately remove all contaminated clothing. Gently wash with plenty of soap and water. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor.	[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.	[2][3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.	[2][3]

Protection for First-Aiders: Rescuers should wear appropriate personal protective equipment, such as rubber gloves and air-tight goggles.[3]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), or dry chemical.[2]

- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[\[2\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Accidental Release Measures:

- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[2\]](#)[\[3\]](#)
- Keep people away from and upwind of the spill.[\[3\]](#)
- Absorb the spilled material with a suitable inert absorbent (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[2\]](#)[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)
- Prevent the product from entering drains.[\[3\]](#)

Handling, Storage, and Disposal

Handling:

- Handle in a well-ventilated place, preferably a chemical fume hood.[\[3\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust, mists, or vapors.[\[3\]](#)
- Wash hands and face thoroughly after handling.[\[3\]](#)
- Use a closed system whenever possible.[\[3\]](#)

Storage:

- Keep the container tightly closed.[\[3\]](#)
- Store in a refrigerator (0-10°C).[\[3\]](#)[\[5\]](#)

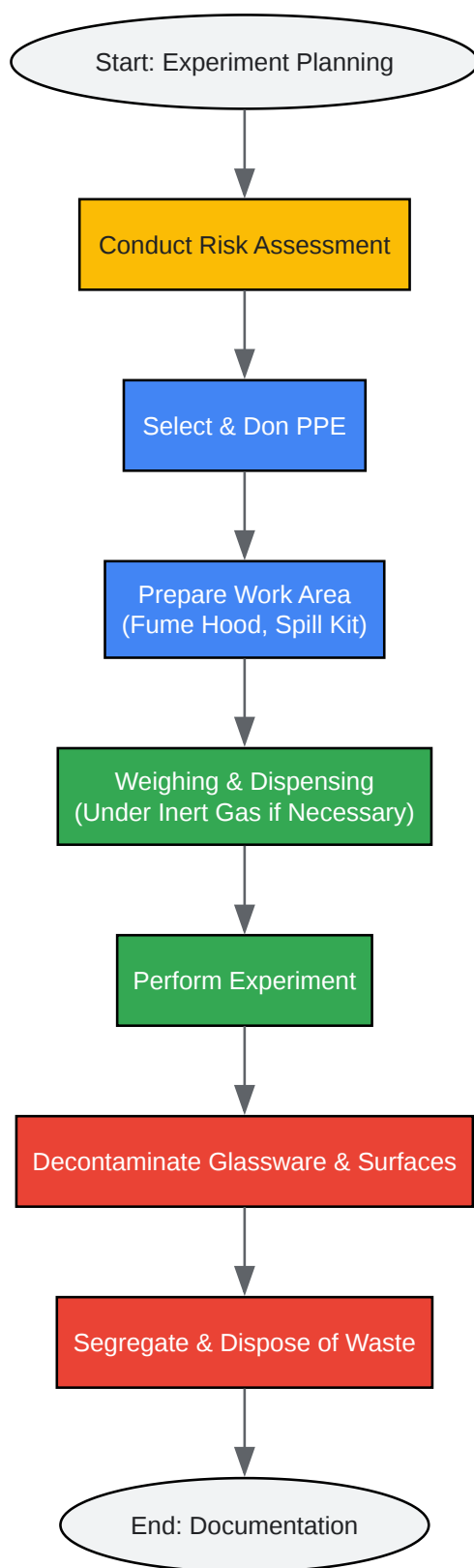
- Store under an inert gas.[\[3\]](#)
- This compound is moisture-sensitive; protect from moisture.[\[2\]](#)
- Store in a dry, cool, and well-ventilated place.
- Incompatible with acids, strong oxidizing agents, strong bases, alcohols, and amines.

Disposal:

- Disposal should be in accordance with all applicable federal, state, and local regulations.[\[3\]](#)
- It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Consult your local or regional authorities for proper disposal guidance.[\[3\]](#)

Experimental Protocols Workflow

The following diagram outlines a general workflow for handling **4-Methoxyphenyl isothiocyanate** in a research setting, emphasizing safety at each step.



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Caption: A general workflow for the safe handling of **4-Methoxyphenyl isothiocyanate**.

Emergency Response Logical Flow

In the event of an emergency, a clear and logical response is crucial. The following diagram provides a decision-making flow for handling incidents involving **4-Methoxyphenyl isothiocyanate**.

Caption: A logical flow for emergency response to incidents.

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